

An In-Depth Technical Guide on the Pharmacological Profile of N,N-dimethylmescaline

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Compound of Interest		
Compound Name:	Trichocereine	
Cat. No.:	B14164243	Get Quote

Disclaimer: The scientific literature on the pharmacological profile of N,N-dimethylmescaline, also known as **trichocereine**, is notably limited. Despite a thorough search of available scientific databases, there is a significant scarcity of quantitative data regarding its receptor binding affinities, in vitro functional activity, and detailed pharmacokinetics. The following guide synthesizes the available information, primarily from older in vivo studies and contextual structure-activity relationship analyses of mescaline analogs. The absence of comprehensive data necessitates a qualitative rather than quantitative focus for much of this profile.

Introduction

N,N-dimethylmescaline (**trichocereine**) is a naturally occurring phenethylamine alkaloid found in certain species of cacti, such as Trichocereus terscheckii.[1][2] It is the N,N-dimethylated analog of the classic psychedelic, mescaline. Structurally, it belongs to the substituted phenethylamine class. Due to its close structural relationship to mescaline, it has been a subject of interest in the study of structure-activity relationships (SAR) of psychedelic compounds. However, it has not been as extensively studied as its parent compound. This guide aims to provide a comprehensive overview of the currently known pharmacological characteristics of N,N-dimethylmescaline, while also highlighting the significant gaps in the existing research.

Synthesis and Characterization



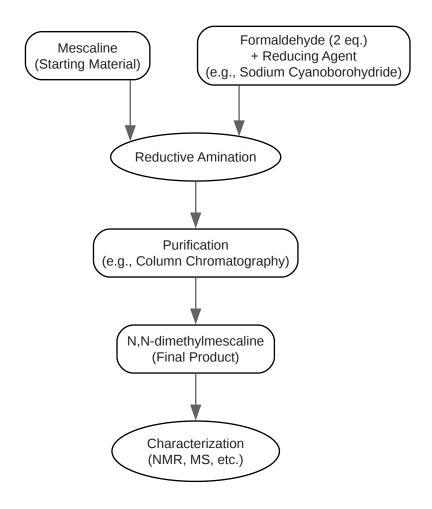
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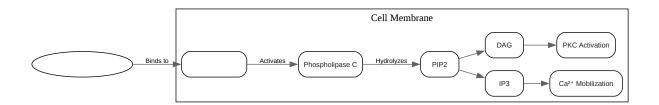
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While a specific, detailed, and contemporary synthesis protocol for N,N-dimethylmescaline is not readily available in the reviewed literature, its synthesis can be inferred from general methods for the N-alkylation of phenethylamines. One documented method involves the use of Lithium Aluminum Hydride (LAH) for the reductive amination of mescaline.[3] General N-alkylation strategies often employ a primary amine (in this case, mescaline) and an alkylating agent. For dimethylation, this could involve reaction with formaldehyde followed by a reducing agent (Eschweiler-Clarke reaction) or direct alkylation with a methylating agent like methyl iodide.

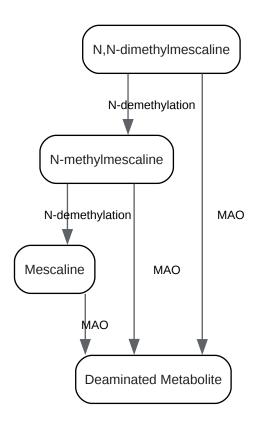
Hypothetical Synthesis Workflow:











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References

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